

(R)-1-Aminoindane neuroprotective effects

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Compound of Interest

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An In-Depth Technical Guide to the Neuroprotective Effects of (R)-1-Aminoindane

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

(R)-1-Aminoindane, the primary active metabolite of the anti-Parkinsonian drug rasagiline, has emerged as a molecule of significant interest for its intrinsic neuroprotective properties. Unlike its parent compound, its mechanism of action is largely independent of monoamine oxidase-B (MAO-B) inhibition, suggesting a distinct and complementary therapeutic potential.^{[1][2]} This technical guide provides a comprehensive overview of the molecular mechanisms underpinning the neuroprotective effects of (R)-1-Aminoindane, details robust methodologies for its preclinical evaluation, and synthesizes key findings to inform future drug development efforts in the field of neurodegenerative diseases. We will explore its role in modulating anti-apoptotic signaling cascades, preserving mitochondrial integrity, and mitigating oxidative stress, offering a valuable resource for researchers dedicated to advancing novel neurotherapeutics.

Introduction: Beyond Monoamine Oxidase Inhibition

For decades, the therapeutic strategy for Parkinson's disease (PD) has been dominated by dopamine replacement and the inhibition of its degradation. Rasagiline [N-propargyl-1-(R)-aminoindan], a potent, irreversible MAO-B inhibitor, has been a cornerstone of this approach. [1][3] However, compelling evidence indicates that rasagiline possesses disease-modifying potential that extends beyond its enzymatic inhibition, largely attributed to its propargylamine moiety. [3][4]

Upon hepatic metabolism by the cytochrome P450 system, rasagiline is converted to its major metabolite, (R)-1-Aminoindane. [1][5] This metabolite is a weak reversible MAO-B inhibitor and lacks the amphetamine-like psychostimulant effects associated with the metabolites of selegiline. [2] Crucially, (R)-1-Aminoindane retains significant neuroprotective and anti-apoptotic activities, suggesting it contributes substantially to the overall therapeutic profile of its parent compound. [1][6] Understanding the independent neuroprotective capacity of (R)-1-Aminoindane is therefore critical for designing next-generation therapeutics for Parkinson's disease, Alzheimer's disease, and other neurodegenerative disorders. [7][8]

Core Neuroprotective Mechanisms of (R)-1-Aminoindane

The neuroprotective action of (R)-1-Aminoindane is multifaceted, primarily converging on the inhibition of the intrinsic apoptotic pathway. This is achieved through the stabilization of mitochondrial function and the modulation of key regulatory proteins.

Modulation of the Bcl-2 Family and Anti-Apoptotic Gene Expression

The Bcl-2 family of proteins serves as a critical checkpoint for the mitochondrial apoptotic pathway, comprising both pro-apoptotic (e.g., Bax, Bad) and anti-apoptotic (e.g., Bcl-2, Bcl-xL) members. The ratio of these proteins determines the cell's fate in the face of cytotoxic stress.

(R)-1-Aminoindane, much like its parent compound, favorably modulates this ratio. [9] Studies have demonstrated that treatment with these molecules leads to the upregulation of anti-apoptotic Bcl-2 and Bcl-xL gene and protein expression, while concurrently reducing levels of pro-apoptotic proteins like Bax and Bad. [7][9][10] This shift in the Bcl-2/Bax ratio raises the threshold for apoptosis, preventing the downstream activation of the caspase cascade. The

propargylamine moiety in rasagiline is known to be a potent inducer of these anti-apoptotic proteins.[3][11] While (R)-1-Aminoindane lacks this specific group, its ability to regulate Bcl-2 family members indicates that the core aminoindane structure is also a key pharmacophore for this activity.[9]

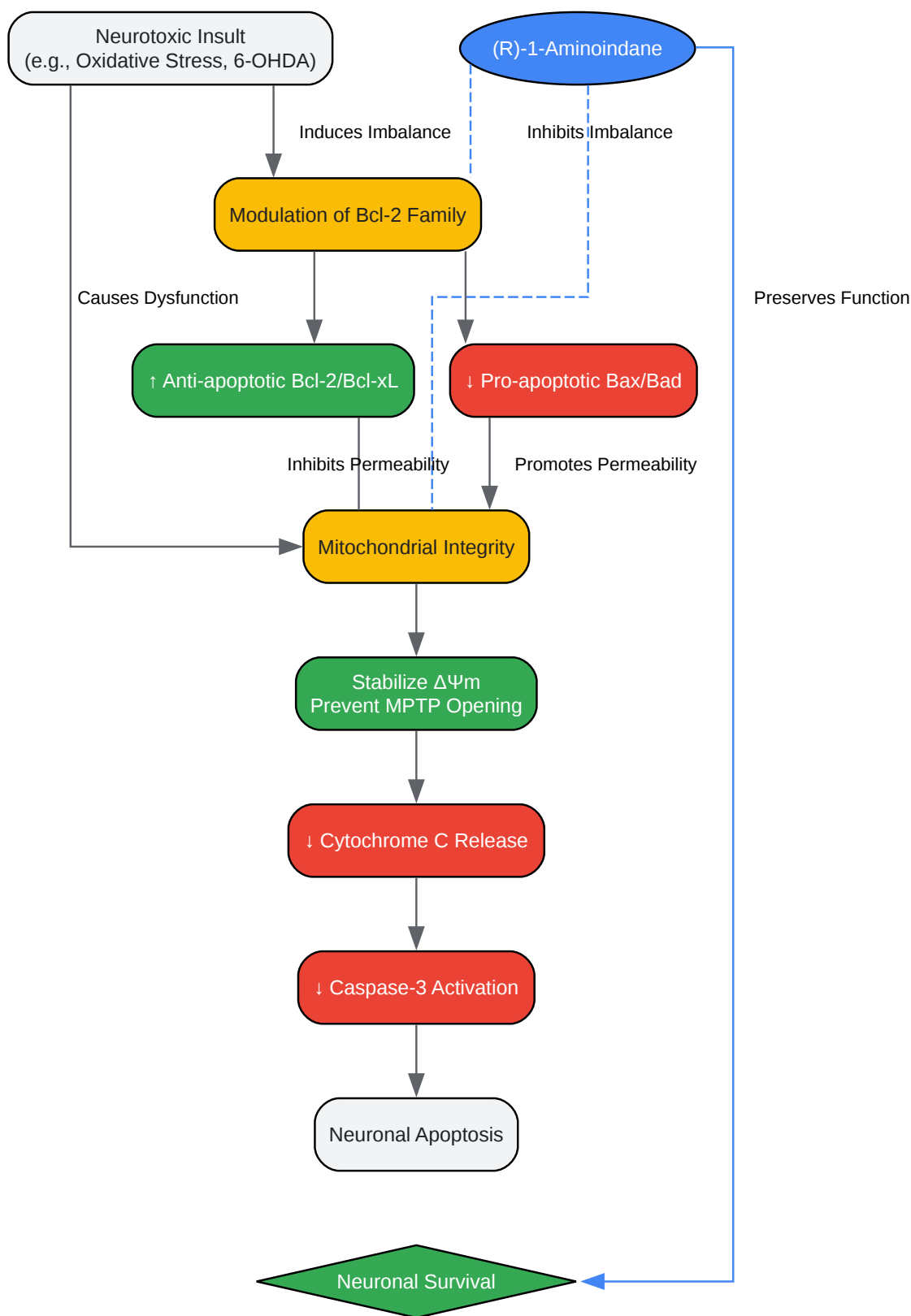
Preservation of Mitochondrial Integrity

Mitochondrial dysfunction is a central pathological feature of many neurodegenerative diseases, acting as a point of convergence for insults like oxidative stress and proteotoxicity.[12][13] A key event in the early stages of apoptosis is the loss of mitochondrial membrane potential ($\Delta\Psi_m$) and the opening of the mitochondrial permeability transition pore (MPTP).[3][14]

(R)-1-Aminoindane exerts a direct stabilizing effect on mitochondria. It has been shown to prevent the collapse of $\Delta\Psi_m$ in response to various neurotoxic insults.[14][15] By stabilizing the mitochondrial membrane, it prevents the release of critical pro-apoptotic factors, such as cytochrome c, into the cytosol, thereby halting the progression of the apoptotic cascade before the point of no return.[15]

Attenuation of Oxidative Stress

Oxidative stress, resulting from an imbalance between the production of reactive oxygen species (ROS) and the capacity of antioxidant defense systems, is a major contributor to neuronal damage. (R)-1-Aminoindane has demonstrated direct antioxidant properties. In cellular models, it significantly protects neurons from hydrogen peroxide-induced oxidative stress.[6] Mechanistic studies show it can decrease intracellular ROS production and increase the activity of key antioxidant enzymes, such as catalase.[16] This dual action—scavenging existing ROS and bolstering the cell's intrinsic antioxidant defenses—is a vital component of its neuroprotective profile.



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Figure 1: Proposed anti-apoptotic signaling pathway of (R)-1-Aminoindane.

Methodologies for Preclinical Evaluation

Assessing the neuroprotective efficacy of (R)-1-Aminoindane requires a multi-tiered approach, combining in vitro mechanistic studies with in vivo models that recapitulate key aspects of neurodegenerative pathology.[\[17\]](#)[\[18\]](#)

In Vitro Neuroprotection Assays

In vitro models are indispensable for high-throughput screening and detailed mechanistic investigation. Human neuroblastoma SH-SY5Y cells are a common and relevant choice, as they can be differentiated into a dopaminergic phenotype.[\[10\]](#)[\[16\]](#)

Protocol 1: Assessing Neuroprotection Against Oxidative Stress in SH-SY5Y Cells

- **Objective:** To quantify the ability of (R)-1-Aminoindane to protect neuronal cells from oxidative stress-induced cell death.
- **Causality:** This assay models the acute oxidative damage prominent in neurodegeneration. Hydrogen peroxide (H_2O_2) is used as the stressor to induce apoptosis. Cell viability is measured using the MTT assay, which quantifies mitochondrial metabolic activity, providing a reliable proxy for cell health.
- **Methodology:**
 - **Cell Culture:** Plate SH-SY5Y cells in a 96-well plate at a density of 1×10^4 cells/well and allow them to adhere for 24 hours.
 - **Pre-treatment:** Treat cells with varying concentrations of (R)-1-Aminoindane (e.g., 1 μM to 100 μM) or vehicle control for 2 hours. The rationale for pre-treatment is to assess the compound's ability to prime the cell's protective mechanisms before the insult.
 - **Induction of Oxidative Stress:** Add H_2O_2 to a final concentration of 200 μM to all wells except the untreated control group. Incubate for 24 hours.
 - **MTT Assay:**
 - Add 10 μL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C. Live cells with active mitochondria will reduce the yellow MTT to purple formazan

crystals.

- Aspirate the media and dissolve the formazan crystals in 100 μ L of DMSO.
- Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Express cell viability as a percentage relative to the untreated control cells.

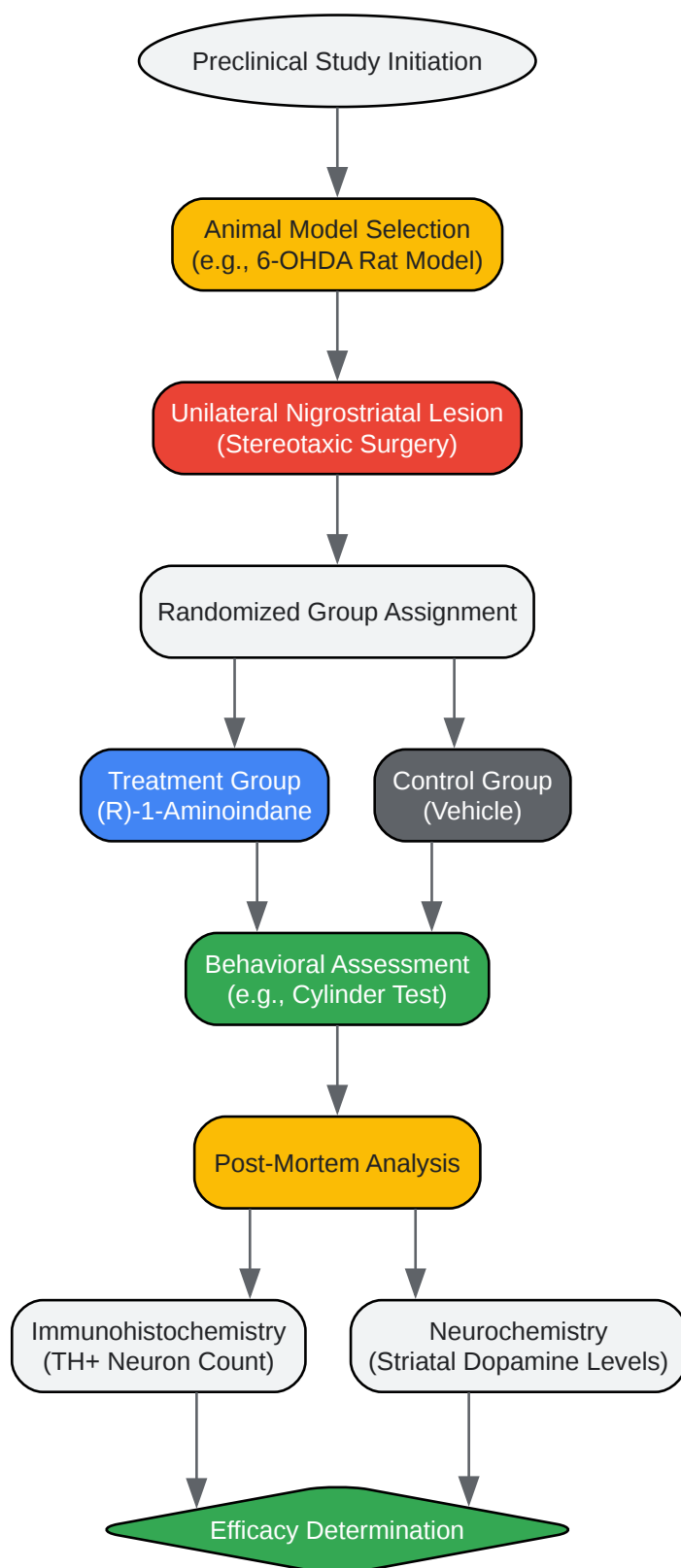
In Vivo Models of Parkinson's Disease

Rodent models are crucial for evaluating a compound's efficacy in a complex biological system, assessing both neurochemical and behavioral outcomes.^{[19][20]} The unilateral 6-hydroxydopamine (6-OHDA) lesion model in rats is a gold-standard for mimicking the dopaminergic degeneration seen in PD.^{[6][21]}

Protocol 2: Evaluation of Motor Function in a 6-OHDA Rat Model of PD

- Objective: To determine if (R)-1-Aminoindane can reverse motor deficits in a toxin-induced model of Parkinson's disease.
- Causality: 6-OHDA is a neurotoxin that selectively destroys dopaminergic neurons in the nigrostriatal pathway. A unilateral lesion induces motor asymmetry, which can be quantified using the cylinder test. An effective neuroprotective or neurorestorative agent should reduce this asymmetry.^{[6][21]}
- Methodology:
 - Stereotaxic Surgery: Anesthetize adult male Sprague-Dawley rats and inject 6-OHDA (8 μ g in 4 μ L of saline with 0.02% ascorbic acid) into the right medial forebrain bundle.
 - Treatment: Two weeks post-lesion, begin daily administration of (R)-1-Aminoindane (e.g., 1-5 mg/kg, intraperitoneally) or vehicle for a period of 21-28 days.
 - Cylinder Test (Behavioral Assessment):
 - Place the rat in a transparent cylinder (20 cm diameter, 30 cm high).
 - Videorecord the animal for 5 minutes.

- Count the number of times the rat rears and touches the cylinder wall with its left (impaired) forepaw, right (unimpaired) forepaw, or both simultaneously.
- The test is conducted at baseline (before treatment) and at the end of the treatment period.
- Data Analysis: Calculate the percentage of contralateral (impaired) limb use. A significant increase in the use of the impaired limb in the treated group compared to the vehicle group indicates a therapeutic effect.
- Post-mortem Analysis: Following the final behavioral test, euthanize the animals and process the brains for immunohistochemical analysis (e.g., tyrosine hydroxylase staining to quantify dopaminergic neuron survival) and neurochemical analysis (e.g., HPLC to measure striatal dopamine levels).[6]



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Figure 2: Experimental workflow for in vivo evaluation of (R)-1-Aminoindane.

Biochemical Assays for Mechanistic Validation

To confirm the mechanisms identified in vitro, brain tissue from in vivo studies should be analyzed for key molecular markers.

Protocol 3: Western Blot Analysis of Bcl-2 and Bax Proteins

- Objective: To measure the relative protein levels of pro- and anti-apoptotic markers in brain tissue.
- Causality: This directly tests the hypothesis that (R)-1-Aminoindane alters the Bcl-2/Bax ratio in vivo, providing a molecular correlate for the observed neuroprotection.
- Methodology:
 - Tissue Homogenization: Dissect the substantia nigra or striatum from treated and control animals and homogenize in RIPA buffer with protease inhibitors.
 - Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.
 - SDS-PAGE: Load equal amounts of protein (e.g., 20-30 µg) onto a polyacrylamide gel and separate by electrophoresis.
 - Protein Transfer: Transfer the separated proteins to a PVDF membrane.
 - Immunoblotting:
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
 - Incubate with primary antibodies against Bcl-2, Bax, and a loading control (e.g., β-actin or GAPDH) overnight at 4°C.
 - Wash and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
 - Detection: Apply an ECL substrate and visualize the protein bands using a chemiluminescence imaging system.

- Densitometry: Quantify the band intensity and normalize the levels of Bcl-2 and Bax to the loading control. Calculate the Bcl-2/Bax ratio for each sample.

Summary of Preclinical Efficacy

The neuroprotective effects of (R)-1-Aminoindane have been consistently demonstrated across multiple preclinical models. The following table summarizes key findings from representative studies.

Model System	Insult/Disease Model	Compound	Key Finding(s)	Reference(s)
In Vivo				
Rat	6-hydroxydopamine (6-OHDA)	(R)-1-Aminoindane	Reversed behavioral asymmetry; restored striatal catecholamine levels.	[6]
Rat	Lactacystin (Proteasome Inhibitor)	(R)-1-Aminoindane	Reversed behavioral asymmetry; restored striatal catecholamine levels.	[6]
In Vitro				
SH-SY5Y Cells	Hydrogen Peroxide (H ₂ O ₂)	(R)-1-Aminoindane	Significantly protected neurons from oxidative stress-induced death.	[6]
SH-SY5Y & 1242-MG Cells	Dexamethasone	(R)-1-Aminoindane	Prevented dexamethasone-induced cell death and apoptotic DNA damage.	[22]
SH-SY5Y Cells	Apoptotic Serum Withdrawal	Ladostigil*	Reduced levels of Bad and Bax; induced Bcl-2 gene and protein expression.	[9]

*Ladostigil is a multimodal drug containing the (R)-aminoindan moiety, and its effects on the Bcl-2 family are considered representative of the core structure's activity.[7][9]

Conclusion and Future Directions

(R)-1-Aminoindane is a compelling neuroprotective agent with a mechanism of action centered on the preservation of mitochondrial health and the promotion of pro-survival signaling. Its efficacy, demonstrated independently of the potent MAO-B inhibition of its parent compound rasagiline, validates the aminoindan scaffold as a promising backbone for the development of novel disease-modifying therapies.

Future research should focus on:

- **Optimizing the Scaffold:** Chemical modifications of the aminoindan structure could enhance its neuroprotective potency or improve its pharmacokinetic profile.[5]
- **Exploring Broader Applications:** Given its fundamental anti-apoptotic and antioxidant mechanisms, the therapeutic potential of (R)-1-Aminoindane and its derivatives should be investigated in other neurodegenerative conditions, such as Alzheimer's disease, Huntington's disease, and amyotrophic lateral sclerosis.
- **Clinical Translation:** As the major metabolite of a clinically approved drug, (R)-1-Aminoindane has a well-established safety profile. This should facilitate its progression into clinical trials designed specifically to assess its disease-modifying effects. A delayed-start clinical trial design, similar to that used for rasagiline, could help distinguish neuroprotective effects from symptomatic benefits.[23]

By focusing on these pathways, the scientific community can leverage the unique properties of (R)-1-Aminoindane to develop the next generation of therapies aimed not just at managing symptoms, but at fundamentally altering the course of devastating neurodegenerative diseases.

References

- Bar-Am, O., Weinreb, O., Amit, T., & Youdim, M. B. (2010). The neuroprotective mechanism of 1-(R)-aminoindan, the major metabolite of the anti-parkinsonian drug rasagiline. *Journal of Neurochemistry*, 112(5), 1131-1137. [\[Link\]](#)

- Wikipedia. (R)-1-Aminoindane. [\[Link\]](#)
- Youdim, M. B., & Weinstock, M. (2001). Mechanism of neuroprotective action of the anti-Parkinson drug rasagiline and its derivatives. *Journal of Neural Transmission. Supplementum*, (61), 219-230. [\[Link\]](#)
- Weinreb, O., Amit, T., Bar-Am, O., & Youdim, M. B. (2008). The neuroprotective mechanism of action of the multimodal drug ladostigil. *Journal of Neural Transmission*, 115(8), 1179-1186. [\[Link\]](#)
- Bar-Am, O., Amit, T., Weinreb, O., & Youdim, M. B. (2008). The neuroprotective effect of ladostigil against hydrogen peroxide-mediated cytotoxicity. *Journal of Molecular Neuroscience*, 34(1), 55-64. [\[Link\]](#)
- Naoi, M., Maruyama, W., & Shamoto-Nagai, M. (2022). Neuroprotective Function of Rasagiline and Selegiline, Inhibitors of Type B Monoamine Oxidase, and Role of Monoamine Oxidases in Synucleinopathies. *International Journal of Molecular Sciences*, 23(19), 11096. [\[Link\]](#)
- Uddin, S., & Mamunur, R. (2020). Ladostigil. In *Advances in Neuropharmacology*. Taylor & Francis. [\[Link\]](#)
- Bar-Am, O., Amit, T., Weinreb, O., & Youdim, M. B. (2005). A multifunctional, neuroprotective drug, ladostigil (TV3326), regulates holo-APP translation and processing. *FASEB journal*, 19(11), 1439-1449. [\[Link\]](#)
- Youdim, M. B., Weinstock, M., & Weinreb, O. (2011). A novel anti-Alzheimer's disease drug, ladostigil neuroprotective, multimodal brain-selective monoamine oxidase and cholinesterase inhibitor. *Progress in neurobiology*, 95(1), 22-38. [\[Link\]](#)
- Naoi, M., Maruyama, W., & Shamoto-Nagai, M. (2022). Neuroprotective Function of Rasagiline and Selegiline, Inhibitors of Type B Monoamine Oxidase, and Role of Monoamine Oxidases in Synucleinopathies. *PubMed*, 36(1), 1-22. [\[Link\]](#)
- Youdim, M. B. H. (2003). Mechanism of neuroprotective-antiapoptotic action of rasagiline and its derivatives. *ResearchGate*. [\[Link\]](#)

- Tatton, W. G., Ju, W. Y., Holland, D. P., Tai, C., & Tatton, N. A. (1994). Neuroprotection by deprenyl and other propargylamines: glyceraldehyde-3-phosphate dehydrogenase rather than monoamine oxidase B. *Journal of Neural Transmission. Supplementum*, 41, 237-246. [\[Link\]](#)
- Blandini, F., & Fancellu, R. (2004). Neuroprotection by Rasagiline: A New Therapeutic Approach to Parkinson's Disease? *Annals of the New York Academy of Sciences*, 1012, 284-296. [\[Link\]](#)
- Bar-Am, O., Weinreb, O., Amit, T., & Youdim, M. B. H. (2010). The neuroprotective mechanism of 1-(R)-aminoindan, the major metabolite of the anti-parkinsonian drug rasagiline. Request PDF. [\[Link\]](#)
- Weinreb, O., Amit, T., & Youdim, M. B. (2012). Neuroprotective and neurorestorative potential of propargylamine derivatives in ageing: focus on mitochondrial targets. *Journal of Neural Transmission*, 119(8), 957-970. [\[Link\]](#)
- Gonzalez-Garrido, A., Diaz-Eufracio, B. I., & Hernandez-Gonzalez, M. (2024). Behavioral analysis of motor and non-motor impairment in rodent models of Parkinson's disease. *Frontiers in Behavioral Neuroscience*, 18, 1361958. [\[Link\]](#)
- Bar-Am, O., Yogev-Falach, M., Amit, T., Sagi, Y., & Youdim, M. B. (2004). Does 1-(R)-aminoindan possess neuroprotective properties against experimental Parkinson's disease?. *Journal of Neural Transmission. Supplementum*, (68), 125-136. [\[Link\]](#)
- Gonzalez-Garrido, A., Diaz-Eufracio, B. I., & Hernandez-Gonzalez, M. (2024). Behavioral analysis of motor and non-motor impairment in rodent models of Parkinson's disease. *PubMed*, 18, 1361958. [\[Link\]](#)
- Naoi, M., Maruyama, W., & Yi, H. (2002). Neuroprotection by propargylamines in Parkinson's disease: suppression of apoptosis and induction of prosurvival genes. *Neurotoxicity research*, 4(3), 225-241. [\[Link\]](#)
- Olanow, C. W. (2006). Rationale for considering that propargylamines might be neuroprotective in Parkinson's disease. *Neurology*, 66(10 Suppl 4), S69-S79. [\[Link\]](#)

- Shivanna, G. (2023). ASSESSMENT OF MOTOR FUNCTION IN MICE MODEL OF PARKINSON'S DISEASE. ResearchGate. [[Link](#)]
- Olanow, C. W. (2006). Rationale for considering that propargylamines might be neuroprotective in Parkinson's disease. Neurology.org. [[Link](#)]
- Bubeníková-Valešová, V., Hrubá, L., & O'Regan, M. H. (2008). Experimental Models and Behavioural Tests Used in the Study of Parkinson's Disease. Physiological research, 57 Suppl 3, S11-S23. [[Link](#)]
- Creative Biolabs. Rodent Behavioral Tests for Motor Function. [[Link](#)]
- Bar-Am, O., Weinreb, O., Amit, T., & Youdim, M. B. (2010). The neuroprotective mechanism of 1-(R)-aminoindan, the major metabolite of the anti-parkinsonian drug rasagiline. ALZFORUM. [[Link](#)]
- Voronkov, A. V., Pozdnyakov, D. I., & Khuri, E. I. (2023). Methodological Approaches to Experimental Evaluation of Neuroprotective Action of Potential Drugs. Pharmaceuticals, 16(11), 1585. [[Link](#)]
- Finberg, J. P., & Youdim, M. B. (1995). Rasagiline [N-propargyl-1R(+)-aminoindan], a selective and potent inhibitor of mitochondrial monoamine oxidase B. British journal of pharmacology, 114(5), 981-986. [[Link](#)]
- Kumar, A., Singh, A., & Ekavali. (2015). PRECLINICAL MODELS OF PARKINSON'S DISEASE: TOOLS FOR UNDERSTANDING AND ADVANCING NEUROPROTECTIVE STRATEGIES. ResearchGate. [[Link](#)]
- Wikipedia. 1-Aminoindane. [[Link](#)]
- D'Antoni, S., & Catania, M. V. (2021). iPSCs: A Preclinical Drug Research Tool for Neurological Disorders. International Journal of Molecular Sciences, 22(16), 8899. [[Link](#)]
- Syncrosome. CNS Preclinical Disease Models - Parkinson & Stroke. [[Link](#)]
- Ravina, B., Fagan, S. C., & Olanow, C. W. (2005). Neuroprotective agents for clinical trials in Parkinson's disease. Neurology, 65(5), 652-657. [[Link](#)]

- Youdim, M. B., & Weinstock, M. (2002). Molecular Basis of Neuroprotective Activities of Rasagiline and the Anti-Alzheimer Drug TV3326 [N-Propargyl-(3R) Aminoindan-5-YL)-Ethyl Methyl Carbamate]. *Journal of Neural Transmission. Supplementum*, (62), 27-40. [\[Link\]](#)
- Iannilli, F., & D'Orsi, B. (2021). Detecting Oxidative Stress Biomarkers in Neurodegenerative Disease Models and Patients. *Methods in Molecular Biology*, 2339, 21-34. [\[Link\]](#)
- ImmunoChemistry Technologies. (2016). Apoptosis and Alzheimer's Disease: Fluorescent Detection Approaches. YouTube. [\[Link\]](#)
- Maruyama, W., Youdim, M. B., & Naoi, M. (2001). Antiapoptotic Properties of Rasagiline, N-propargylamine-1(R)-aminoindan, and Its Optical (S)-isomer, TV1022. *Annals of the New York Academy of Sciences*, 939, 320-329. [\[Link\]](#)
- Finberg, J. P., & Youdim, M. B. (1995). Rasagiline [N-propargyl-1R(+)-aminoindan], a selective and potent inhibitor of mitochondrial monoamine oxidase B. *R Discovery*. [\[Link\]](#)
- Akao, Y., Maruyama, W., Yi, H., Shamoto-Nagai, M., & Naoi, M. (2002). An anti-Parkinson's disease drug, N-propargyl-1(R)-aminoindan (rasagiline), enhances expression of anti-apoptotic bcl-2 in human dopaminergic SH-SY5Y cells. *Neuroscience letters*, 326(2), 105-108. [\[Link\]](#)
- Thomas, B., & Yallapragada, P. R. (2009). Comparative neuroprotective effects of rasagiline and aminoindan with selegiline on dexamethasone-induced brain cell apoptosis. *Metabolic brain disease*, 24(2), 315-329. [\[Link\]](#)
- Pharmaffiliates. (R)-1-Aminoindane. [\[Link\]](#)
- Al-Massri, K. F., Ahmed, Q. U., & Ismail, J. (2024). Emphasizing the role of oxidative stress and Sirt-1/Nrf2 and TLR-4/NF-κB in Tamarix aphylla mediated neuroprotective potential in rotenone-induced Parkinson's disease: In silico and in vivo study. *PLoS ONE*, 19(1), e0292455. [\[Link\]](#)
- Ilghami, R., & Bar-Or, D. (2015). Approaches and Methods to Measure Oxidative Stress in Clinical Samples: Research Applications in the Cancer Field. *Journal of clinical & cellular immunology*, 6(5), 358. [\[Link\]](#)

- National Center for Biotechnology Information. (R)-(-)-1-Aminoindan. PubChem Compound Summary for CID 2733933. [\[Link\]](#)

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Sources

- 1. The neuroprotective mechanism of 1-(R)-aminoindan, the major metabolite of the anti-parkinsonian drug rasagiline - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. (R)-1-Aminoindane - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 3. Mechanism of neuroprotective action of the anti-Parkinson drug rasagiline and its derivatives - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 4. Neuroprotection by propargylamines in Parkinson's disease: suppression of apoptosis and induction of prosurvival genes - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 5. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 6. Does 1-(R)-aminoindan possess neuroprotective properties against experimental Parkinson's disease? - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 7. The neuroprotective mechanism of action of the multimodal drug ladostigil - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 8. A novel anti-Alzheimer's disease drug, ladostigil neuroprotective, multimodal brain-selective monoamine oxidase and cholinesterase inhibitor - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 9. A multifunctional, neuroprotective drug, ladostigil (TV3326), regulates holo-APP translation and processing - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 10. An anti-Parkinson's disease drug, N-propargyl-1(R)-aminoindan (rasagiline), enhances expression of anti-apoptotic bcl-2 in human dopaminergic SH-SY5Y cells - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 11. Molecular Basis of Neuroprotective Activities of Rasagiline and the Anti-Alzheimer Drug TV3326 [*par*;N-Propargyl-(3R) Aminoindan-5-YL)-Ethyl Methyl Carbamate] - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)

- 12. Neuroprotective Function of Rasagiline and Selegiline, Inhibitors of Type B Monoamine Oxidase, and Role of Monoamine Oxidases in Synucleinopathies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Neuroprotective and neurorestorative potential of propargylamine derivatives in ageing: focus on mitochondrial targets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Antiapoptotic properties of rasagiline, N-propargylamine-1(R)-aminoindan, and its optical (S)-isomer, TV1022 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. The neuroprotective effect of ladostigil against hydrogen peroxide-mediated cytotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Methodological Approaches to Experimental Evaluation of Neuroprotective Action of Potential Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 18. neurology.org [neurology.org]
- 19. wjpmr.com [wjpmr.com]
- 20. CNS Preclinical Disease Models - Parkinson & Stroke | Syncrosome [syncrosome.com]
- 21. biomed.cas.cz [biomed.cas.cz]
- 22. Comparative neuroprotective effects of rasagiline and aminoindan with selegiline on dexamethasone-induced brain cell apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. Are propargylamines neuroprotective in Parkinson's disease? [rasagiline.com]
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